

Handling and safety procedures for Benzene-1,3,5-triamine trihydrochloride

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Compound of Interest

Compound Name: *Benzene-1,3,5-triamine trihydrochloride*

Cat. No.: *B039972*

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Application Notes and Protocols: Benzene-1,3,5-triamine trihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed handling and safety procedures for **Benzene-1,3,5-triamine trihydrochloride**, a versatile chemical intermediate used in the synthesis of advanced materials such as covalent organic frameworks (COFs) and metal-organic frameworks (MOFs).

Section 1: Chemical and Physical Properties

Benzene-1,3,5-triamine trihydrochloride is a solid, appearing as a colorless or white to yellow or pale-gray powder. Its trihydrochloride salt form enhances its stability and solubility in polar solvents, facilitating its use in a variety of synthetic applications.

Property	Value	Reference
Synonyms	1,3,5-Triaminobenzene trihydrochloride, 1,3,5-Benzenetriamine trihydrochloride	
CAS Number	638-09-5	
Molecular Formula	C ₆ H ₁₂ Cl ₃ N ₃	[1]
Molecular Weight	232.54 g/mol	
Appearance	Colorless or white to yellow or pale-gray solid	
Purity	Typically ≥95%	
Storage Temperature	Refrigerator	

Section 2: Safety and Handling

2.1 Hazard Identification

Benzene-1,3,5-triamine trihydrochloride is classified as a hazardous substance. It is harmful if swallowed and causes skin and serious eye irritation. It may also cause respiratory irritation.

GHS Hazard Statements:

- H302: Harmful if swallowed
- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

2.2 Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling **Benzene-1,3,5-triamine trihydrochloride**:

PPE	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields.
Skin Protection	Wear impervious clothing and chemical-resistant gloves.
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or if irritation is experienced.

2.3 Handling and Storage

- Handling: Handle in a well-ventilated area.[\[2\]](#) Avoid contact with skin, eyes, and clothing.[\[2\]](#) Avoid the formation of dust and aerosols.[\[2\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#) Recommended storage is in a refrigerator.

2.4 First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

2.5 Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. The material may be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.^[2] Do not discharge into sewer systems.^[2]

Section 3: Toxicological Information

Quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **Benzene-1,3,5-triamine trihydrochloride** are not readily available in the searched literature.^{[2][3]} The GHS hazard statements indicate that the substance is harmful if swallowed and may cause skin, eye, and respiratory irritation.

Section 4: Experimental Protocols

Benzene-1,3,5-triamine trihydrochloride is a key building block in the synthesis of porous crystalline materials. The following is a representative protocol for the synthesis of an imine-

linked covalent organic framework (COF).

4.1 Synthesis of an Imine-Linked Covalent Organic Framework

This protocol describes the synthesis of a COF from 1,3,5-triaminobenzene (derived from the trihydrochloride salt) and a suitable dialdehyde linker.

Materials:

- **Benzene-1,3,5-triamine trihydrochloride**
- A suitable dialdehyde linker (e.g., terephthalaldehyde)
- A solvent system (e.g., a mixture of 1,4-dioxane and mesitylene)
- An acid catalyst (e.g., aqueous acetic acid)
- Solvents for washing (e.g., methanol, acetone)

Procedure:

- **Monomer Solution Preparation:** In a reaction vessel, dissolve **Benzene-1,3,5-triamine trihydrochloride** and the dialdehyde linker in the chosen solvent system.
- **Sonication:** Sonicate the mixture to ensure homogeneity.
- **Catalyst Addition:** Add the acid catalyst to the reaction mixture.
- **Reaction:** Heat the reaction mixture at an elevated temperature (e.g., 70-120°C) for a specified period (e.g., 72 hours).
- **Product Collection:** Collect the resulting precipitate by filtration.
- **Washing:** Wash the collected solid sequentially with solvents such as methanol and acetone to remove any unreacted monomers and catalyst.
- **Drying:** Dry the final COF product under vacuum.

4.2 Characterization

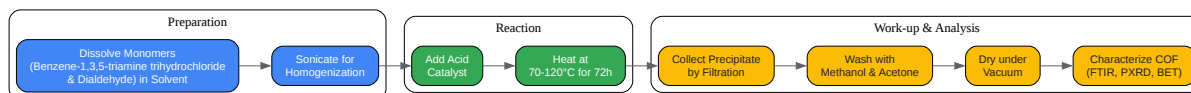
The synthesized COF can be characterized by various analytical techniques to confirm its structure and properties:

- Fourier-Transform Infrared (FTIR) Spectroscopy: To confirm the formation of imine bonds.
- Powder X-ray Diffraction (PXRD): To determine the crystallinity and structure of the COF.
- Brunauer-Emmett-Teller (BET) Analysis: To measure the surface area and porosity of the material.

Section 5: Visualizations

Experimental Workflow for COF Synthesis

The following diagram illustrates the general workflow for the synthesis of an imine-linked covalent organic framework using **Benzene-1,3,5-triamine trihydrochloride**.



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Caption: General workflow for the synthesis of a covalent organic framework.

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- To cite this document: BenchChem. [Handling and safety procedures for Benzene-1,3,5-triamine trihydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b039972#handling-and-safety-procedures-for-benzene-1-3-5-triamine-trihydrochloride]

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